

The Environmental Journey of 2-Methyl 5-cyclohexylpentanol: A Technical Overview

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Compound of Interest

Compound Name: 2-Methyl 5-cyclohexylpentanol

Cat. No.: B8338738

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Abstract

2-Methyl 5-cyclohexylpentanol, a C12 aliphatic alcohol, is utilized in various industrial and consumer applications. Understanding its environmental fate and degradation is critical for a comprehensive risk assessment. This technical guide synthesizes the currently available information on the environmental behavior of this compound. While specific experimental data for **2-Methyl 5-cyclohexylpentanol** is limited in publicly accessible literature, this document provides an overview of its expected environmental pathways based on its chemical class and regulatory classifications. It also outlines the standard experimental protocols used to determine the environmental fate of such substances.

Physicochemical Properties and Environmental Classification

A summary of the key physicochemical properties of **2-Methyl 5-cyclohexylpentanol** is presented in Table 1. These properties influence its distribution and behavior in the environment.

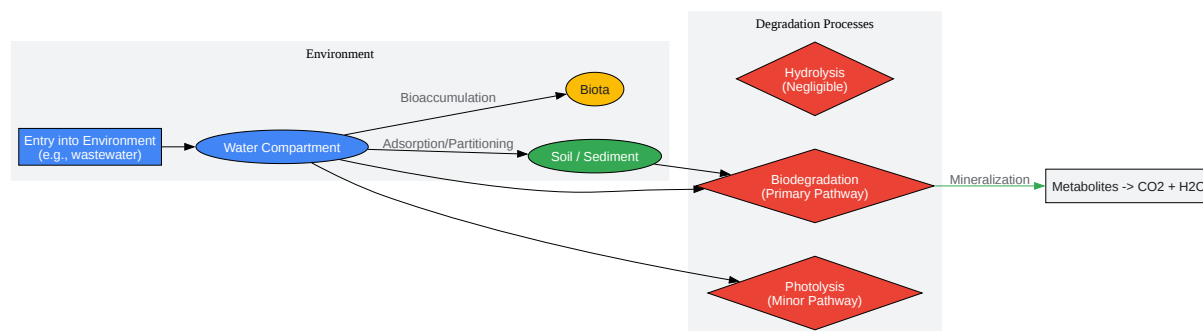
Table 1: Physicochemical Properties of **2-Methyl 5-cyclohexylpentanol**

Property	Value	Source
Molecular Formula	C12H24O	PubChem[1]
Molecular Weight	184.32 g/mol	PubChem[1]
Calculated LogP	4.5	PubChem[1]
GHS Classification	H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects	PubChem[1]

The high calculated octanol-water partition coefficient (LogP) suggests a tendency for this substance to associate with organic matter in soil and sediment rather than remaining in the water column. The Globally Harmonized System (GHS) classification indicates significant potential for adverse effects on aquatic ecosystems[1].

Environmental Fate Pathways

The environmental fate of a chemical is governed by a combination of transport and degradation processes. For **2-Methyl 5-cyclohexylpentanol**, these pathways are expected to include biodegradation, and to a lesser extent, abiotic processes like hydrolysis and photolysis. Due to its low water solubility, partitioning to soil and sediment is a significant distribution mechanism.



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Caption: Potential environmental fate pathways for **2-Methyl 5-cyclohexylpentanol**.

Biodegradation

While specific studies on **2-Methyl 5-cyclohexylpentanol** are not readily available, long-chain aliphatic alcohols are generally known to be biodegradable. The rate and extent of biodegradation are crucial determinants of the overall environmental persistence of the substance.

Expected Biodegradability

Based on its chemical structure as a long-chain alcohol, **2-Methyl 5-cyclohexylpentanol** is anticipated to be susceptible to microbial degradation. However, without experimental data, it is not possible to definitively classify it as "readily biodegradable" or "inherently biodegradable." A

safety assessment of a structurally similar compound, 2-methyl-5-phenylpentanol, indicated that it was not considered Persistent, Bioaccumulative, and Toxic (PBT), suggesting some level of biodegradability^[2].

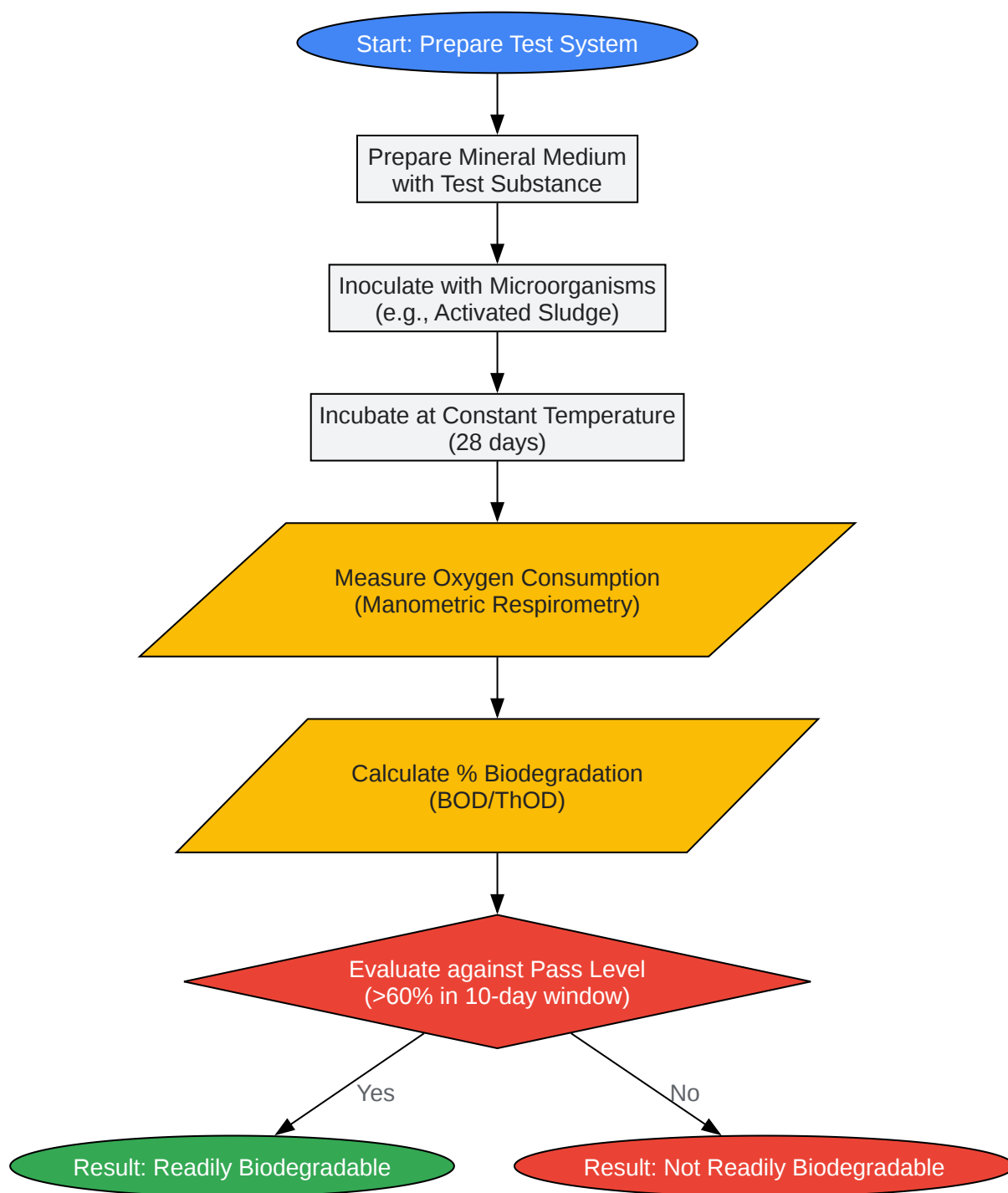
Standard Experimental Protocol: OECD 301F (Ready Biodegradability)

To determine if a substance is readily biodegradable, the OECD 301F guideline, also known as the Manometric Respirometry Test, is commonly employed.

Objective: To assess the potential for rapid and ultimate biodegradation of the test substance in an aerobic aqueous medium.

Methodology:

- **Test System:** A defined volume of mineral medium containing a known concentration of the test substance (as the sole source of organic carbon) is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge from a wastewater treatment plant).
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (typically 20-24°C) for 28 days.
- **Measurement:** The consumption of oxygen is measured over the 28-day period using a manometric respirometer. The amount of oxygen consumed is proportional to the extent of biodegradation.
- **Control and Reference:** A blank control (inoculum only) is run to measure endogenous respiration, and a reference compound (e.g., sodium benzoate) is tested to ensure the viability of the inoculum.
- **Data Analysis:** The percentage of biodegradation is calculated as the ratio of the biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.



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Caption: Workflow for a typical OECD 301F Ready Biodegradability test.

Other Environmental Fate Processes

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by reacting with water. Alcohols, such as **2-Methyl 5-cyclohexylpentanol**, are generally stable to hydrolysis under environmentally relevant pH conditions (pH 4-9). Therefore, this degradation pathway is expected to be negligible.

Photolysis

Photolysis is the degradation of a molecule by light. While direct photolysis in water is unlikely for this compound as it does not contain chromophores that absorb light in the environmentally relevant spectrum (>290 nm), indirect photolysis through reaction with photochemically generated reactive species (e.g., hydroxyl radicals) in the atmosphere or water could occur. However, this is generally considered a minor degradation pathway for such compounds in the aquatic environment.

Adsorption and Mobility in Soil

The high calculated LogP of 4.5 suggests that **2-Methyl 5-cyclohexylpentanol** will have a strong tendency to adsorb to organic matter in soil and sediment. This would result in low mobility in soil, reducing the likelihood of it leaching into groundwater. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing this, and it can be estimated using QSARs in the absence of experimental data.

Data Gaps and Future Research

There is a clear lack of publicly available experimental data on the environmental fate and degradation of **2-Methyl 5-cyclohexylpentanol**. To perform a comprehensive environmental risk assessment, the following studies are recommended:

- Ready Biodegradability Test (e.g., OECD 301F): To determine its potential for rapid and ultimate biodegradation.
- Soil Adsorption-Desorption Study (e.g., OECD 106): To experimentally determine the Koc value and confirm its expected low mobility in soil.

- Aquatic Toxicity Testing (e.g., OECD 201, 202, 203): To determine the acute and chronic toxicity to algae, daphnids, and fish, which would provide more detailed data than the current GHS classification.

Conclusion

2-Methyl 5-cyclohexylpentanol is classified as very toxic to aquatic life with long-lasting effects, highlighting the importance of understanding its environmental behavior. Based on its chemical class, it is expected to biodegrade and exhibit low mobility in soil due to strong adsorption. However, the lack of specific experimental data necessitates a cautious approach to its environmental risk assessment. The generation of empirical data through standardized OECD test guidelines is crucial for a more definitive characterization of its environmental fate and persistence.

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